Application of Fluorescent orange 547 in flow cytometry

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Compound of Interest

Compound Name:	*Fluorescent orange 547*
Cat. No.:	*B12057615*

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Application Note: Application of **Fluorescent Orange 547** in Flow Cytometry

Executive Summary

Fluorescent Orange 547 (FO547) is a high-performance, small-molecule fluorophore belonging to the cyanine-derivative family (spectrally equivalent to Cy3, Alexa Fluor 555, and Dyomics-547).[1] While R-Phycoerythrin (PE) remains the gold standard for brightness in the yellow-emission channel, FO547 offers critical advantages in intracellular staining, nuclear penetration, and harsh chemical stability where protein-based fluorophores like PE fail.[1][2]

This guide details the technical integration of FO547 into multi-parameter flow cytometry panels, focusing on its utility in Flow-FISH (Fluorescence In Situ Hybridization) and intracellular phosphoprotein analysis.[1]

Technical Specifications & Spectral Logic

To deploy FO547 effectively, one must understand its photophysics relative to the instrument configuration. Unlike PE, which is a large protein complex (~240 kDa), FO547 is a small organic molecule (<1 kDa), ensuring superior steric access to crowded epitopes.[1]

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Spectral Characteristics

Parameter	Value	Notes
Excitation Max	547–557 nm	Optimally excited by 561 nm (Yellow-Green) laser.[1][2] Usable with 532 nm (Green).[1][2]
Emission Max	565–574 nm	Detectable in standard PE channels (e.g., 582/15 nm or 585/42 nm).[1][2]
Brightness	Moderate	Dimmer than PE; comparable to Alexa Fluor 555.[1]
Photostability	High	Significantly more stable than PE; resistant to photobleaching and fixation.[1][2]
Stokes Shift	~20 nm	Small Stokes shift requires careful filter selection to avoid excitation light noise.[1][2]

Instrument Configuration & Laser Compatibility

The "Yellow-Green" Advantage: While FO547 absorbs at 488 nm (Blue laser) with ~50% efficiency, this causes significant spillover into the FITC/GFP channel.[1][2] The 561 nm laser is mandatory for high-sensitivity applications, decoupling FO547 from the Blue laser pathway and minimizing autofluorescence.[1]



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Figure 1: Excitation/Emission Logic. The 561 nm laser provides exclusive excitation, minimizing cross-talk with blue-excited dyes (FITC/GFP).[1][2]

Strategic Applications

Application A: Flow-FISH (Fluorescence In Situ Hybridization)

FO547 is the industry standard for oligonucleotide labeling (e.g., Quasar 570 or generic 547 phosphoramidites) due to its resistance to the high temperatures and formamide required for DNA/RNA hybridization.[1][2] PE cannot survive these conditions.[1][2]

- Target: mRNA transcripts or Telomere length measurement.[1][2]
- Mechanism: FO547-conjugated probes hybridize to specific sequences inside permeabilized cells.[1][2]

Application B: Intracellular Phosphoprotein Staining

For nuclear targets (e.g., FoxP3, Ki-67, pSTATs), PE's large size can hinder nuclear pore entry.[1][2] FO547's low molecular weight ensures rapid, stoichiometric binding to nuclear antigens.[1]

Detailed Protocol: FO547 Flow-FISH

Objective: Quantification of mRNA expression in suspension cells using FO547-labeled oligonucleotide probes.

Reagents Required:

- FO547-Oligos: Custom synthesized (e.g., 20 nt probes, 5' FO547 modification).
- Fixation Buffer: 4% Paraformaldehyde (methanol-free).[1]
- Permeabilization Buffer: 70% Ethanol (ice-cold) or 0.1% Triton X-100.[1][2]
- Hybridization Buffer: 10% Dextran sulfate, 2x SSC, 10% Formamide.[1][2]

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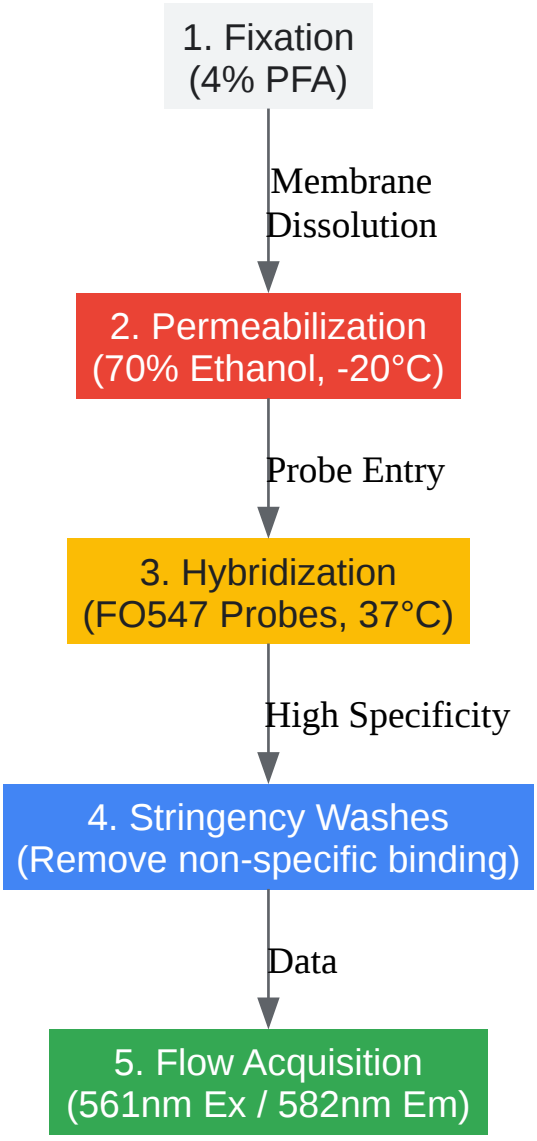
Step-by-Step Methodology:

- Cell Preparation:
  - Harvest

    cells. Wash with PBS.[1][2]
  - Critical: If staining surface markers, use clones resistant to fixation/methanol, or stain after hybridization if the epitope survives.[1]
- Fixation:
  - Resuspend in 4% PFA for 20 mins at Room Temperature (RT).
  - Wash 2x with PBS.[1][2]
- Permeabilization (The "Harsh" Step):
  - Slowly add ice-cold 70% Ethanol while vortexing gently.
  - Incubate at -20°C for at least 1 hour (can store for weeks).
  - Note: This step destroys PE/APC; hence FO547 is required.[1][2]
- Hybridization:
  - Wash cells with Wash Buffer A (2x SSC, 10% formamide).[1][2]
  - Resuspend in 50 µL Hybridization Buffer containing 50–200 nM FO547-probes.[1][2]
  - Incubate overnight at 37°C (or temp specific to probe Tm) in the dark.
- Post-Hyb Washes:
  - Add 500 µL Wash Buffer A; incubate 20 mins at 37°C.
  - Wash with Wash Buffer B (2x SSC).[1][2]

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- Acquisition:
  - Resuspend in PBS + 0.5% BSA.[2]
  - Acquire on Flow Cytometer (Laser: 561 nm; Filter: 582/15 nm).[1][2]



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Figure 2: Flow-FISH Workflow. Highlighting the permeabilization step where FO547's stability is critical.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Weak Signal	Probe sequence mismatch or secondary structure.[1][2]	Design multiple probes (pool of 20–40) targeting the same mRNA (e.g., Stellaris method).[1]
High Background	Non-specific binding of FO547.[1][2]	Increase formamide concentration in wash steps; Include a "Scramble" probe control.
Spectral Overlap	Co-staining with PE.[1][2][3]	Avoid PE. Use FO547 as the only detector in the Yellow channel.[1][2] If multiplexing, use Alexa Fluor 488 (Green) and APC (Red).[1][2]

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